

2-Mercaptopropanol safety data sheet (SDS) and handling

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Compound of Interest

Compound Name: 2-Mercaptopropanol

Cat. No.: B1266664

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An In-depth Technical Guide to the Safe Handling of 2-Mercaptopropanol

This guide provides comprehensive safety and handling information for **2-Mercaptopropanol** (CAS No. 3001-64-7) tailored for researchers, scientists, and professionals in drug development. It outlines the known physical and chemical properties, potential hazards, and detailed procedures for safe use, storage, and disposal.

Chemical and Physical Properties

2-Mercaptopropanol is a flammable and harmful chemical requiring careful handling to minimize exposure risks.^{[1][2][3]} A summary of its key physical and chemical properties is presented below.

Property	Value	Source
CAS Number	3001-64-7	[4][5][6][7][8]
Molecular Formula	C3H8OS	[4][6][8]
Molecular Weight	92.16 g/mol	[1][4]
Boiling Point	60-62 °C @ 12 Torr	[4][5][7]
Density	1.024 ± 0.06 g/cm ³ (Predicted)	[4][5][7]
Flash Point	49.6 °C	[9][10]
pKa	10.08 ± 0.10 (Predicted)	[4]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Methanol.	[5][7]

Hazard Identification and GHS Classification

2-Mercaptopropanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] The primary hazards are its flammability and acute toxicity if swallowed, as well as its potential to cause skin and eye irritation.[1][2][3]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Source: PubChem[1]

Toxicological Data

Specific LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **2-Mercaptopropanol** are not readily available in the searched literature. However, based on its GHS classification of "Acute toxicity - Category 4, Oral," it is considered harmful if swallowed. [2][3] Researchers should handle this chemical with the assumption that it is toxic and minimize all routes of exposure.

Occupational Exposure Limits

There are no established specific Occupational Safety and Health Administration (OSHA) Permissible Exposure Limits (PELs) or National Institute for Occupational Safety and Health (NIOSH) Recommended Exposure Limits (RELs) for **2-Mercaptopropanol**. For other low molecular weight thiols, such as methyl mercaptan and ethyl mercaptan, exposure limits are quite low due to their high toxicity and strong odor. For instance, the NIOSH REL for ethyl mercaptan is a 15-minute ceiling limit of 0.5 ppm.[11] Given the lack of specific data for **2-Mercaptopropanol**, it is prudent to handle it in a well-ventilated area, preferably within a chemical fume hood, to keep exposure to an absolute minimum.

Experimental Protocols and Safe Handling

Due to the hazards associated with **2-Mercaptopropanol**, strict adherence to safety protocols is mandatory. The following workflow outlines the key stages of handling this chemical in a laboratory setting.

Safe Handling Workflow

Safe handling workflow for **2-Mercaptopropanol**.

Personal Protective Equipment (PPE)

Appropriate PPE is essential to prevent exposure. The following table summarizes the recommended PPE for handling **2-Mercaptopropanol**.

Body Part	Protection	Standard
Eyes/Face	Safety goggles with side-shields or a face shield	EN 166 (EU) or NIOSH (US) approved
Skin	Fire/flammable resistant and impervious clothing, such as a lab coat and apron	
Hands	Chemical-resistant gloves (e.g., neoprene or butyl rubber)	EN 374
Respiratory	Full-face respirator with appropriate cartridges if exposure limits are exceeded or symptoms occur	NIOSH approved

Sources: ECHEMI

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

Spills

- **Evacuate:** Immediately evacuate the area and alert others.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** For small spills, contain the liquid with absorbent material. For large spills, contact your institution's Environmental Health and Safety (EHS) department.
- **Cleanup:** Wear appropriate PPE and clean up the spill using an inert absorbent material. Collect the waste in a sealed container for hazardous waste disposal.

Personal Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Storage and Disposal

Storage: Store **2-Mercaptopropanol** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Disposal: Dispose of unused **2-Mercaptopropanol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

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